

Solubility Profile of 4-Nitro-2H-1,2,3-triazole: A Technical Guide

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Compound of Interest

Compound Name: 4-Nitro-2H-1,2,3-triazole

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This technical guide provides a comprehensive overview of the solubility of **4-Nitro-2H-1,2,3-triazole**, a key intermediate in the synthesis of various energetic materials and pharmaceuticals. Understanding the solubility of this compound is critical for its synthesis, purification, and formulation. This document summarizes its solubility in different solvents, details the experimental protocols for solubility determination, and provides a visual representation of the experimental workflow.

Core Concepts: Solubility of 4-Nitro-2H-1,2,3-triazole

4-Nitro-2H-1,2,3-triazole is a polar compound, and its solubility is largely dictated by the polarity of the solvent. While specific quantitative solubility data is not readily available in publicly accessible literature, qualitative assessments indicate a predictable pattern based on solvent properties.

Data Presentation: Qualitative Solubility Data

The following table summarizes the known qualitative solubility of **4-Nitro-2H-1,2,3-triazole** in various solvents. This information is crucial for selecting appropriate solvents for reaction, recrystallization, and analytical procedures.

Solvent Category	Solvent	Qualitative Solubility
Polar Protic	Water	Sparingly soluble[1]
Methanol	Soluble[2]	
Ethanol	Soluble[1]	
Polar Aprotic	Dimethyl Sulfoxide (DMSO)	Readily soluble[1][2]
Non-Polar	Dichloromethane	Mentioned as a solvent for solubility studies, implying some degree of solubility[1]

Experimental Protocols for Solubility Determination

The solubility of **4-Nitro-2H-1,2,3-triazole** can be determined using established laboratory methods. The two primary techniques mentioned in the literature are the gravimetric method and UV-Vis spectroscopy.[1]

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solid in a liquid. It involves preparing a saturated solution, separating the undissolved solid, and then determining the concentration of the solute in a known amount of the solvent by evaporating the solvent and weighing the residue.

Methodology:

- **Preparation of Saturated Solution:** An excess amount of **4-Nitro-2H-1,2,3-triazole** is added to a known volume of the desired solvent in a sealed container. The mixture is then agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- **Phase Separation:** The saturated solution is carefully filtered or centrifuged to remove all undissolved solid particles. It is crucial to maintain the temperature during this step to prevent any change in solubility.

- **Solvent Evaporation and Weighing:** A precisely measured volume of the clear, saturated filtrate is transferred to a pre-weighed container. The solvent is then evaporated under controlled conditions (e.g., in a drying oven at a temperature below the decomposition point of the solute).
- **Calculation of Solubility:** After complete evaporation of the solvent, the container with the solid residue is weighed again. The mass of the dissolved **4-Nitro-2H-1,2,3-triazole** is determined by subtracting the initial weight of the empty container. The solubility is then expressed in terms of grams of solute per 100 grams of solvent or other appropriate units.

UV-Vis Spectroscopy Method

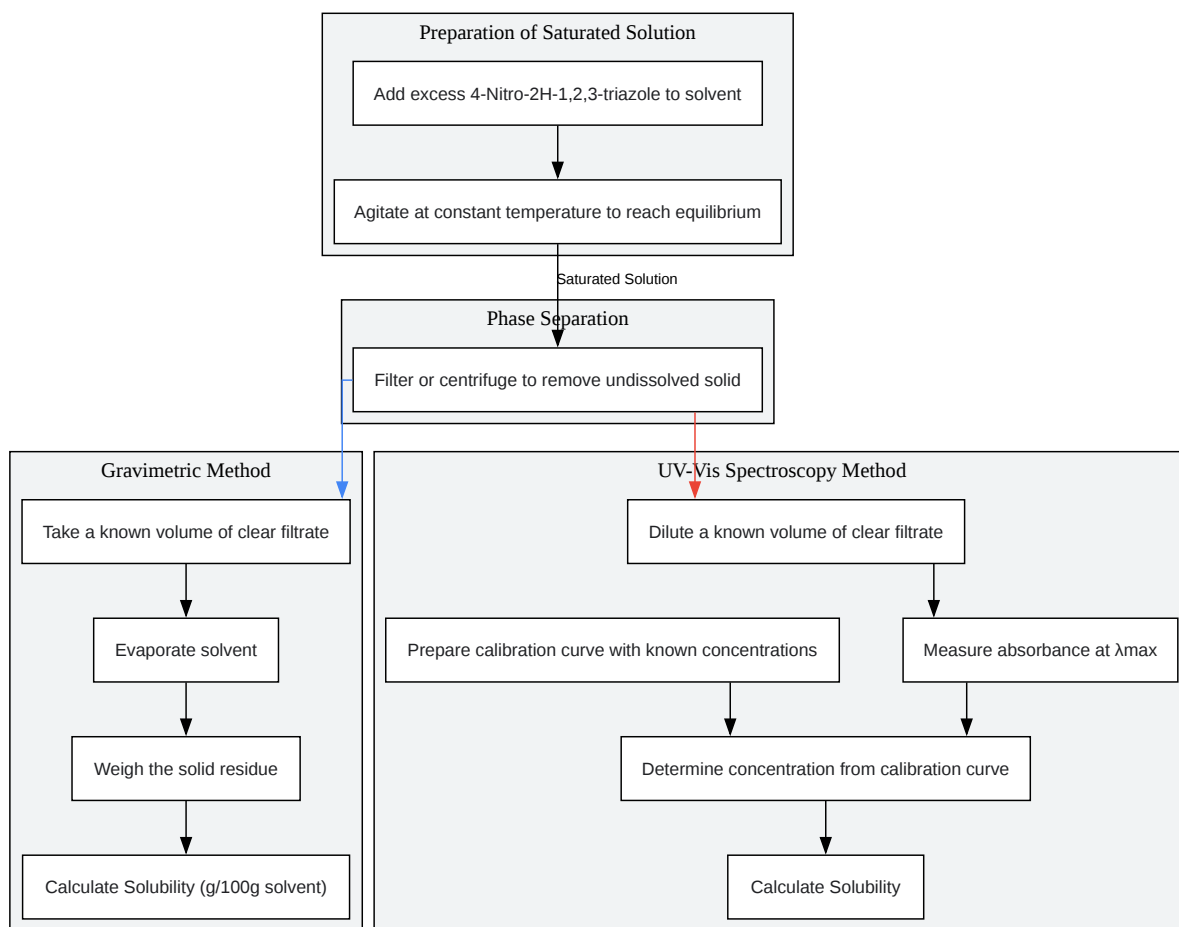
UV-Vis spectroscopy is an instrumental method that can be used to determine the concentration of a solute in a solution, provided the solute has a chromophore that absorbs light in the ultraviolet-visible range. **4-Nitro-2H-1,2,3-triazole**, with its nitro group and triazole ring, is expected to have a suitable chromophore.

Methodology:

- **Preparation of a Calibration Curve:** A series of standard solutions of **4-Nitro-2H-1,2,3-triazole** with known concentrations are prepared in the solvent of interest. The absorbance of each standard solution is measured at the wavelength of maximum absorbance (λ_{max}). A calibration curve is then constructed by plotting absorbance versus concentration.
- **Preparation of Saturated Solution:** A saturated solution is prepared in the same manner as described for the gravimetric method (Step 1 of the Gravimetric Method).
- **Sample Preparation and Measurement:** After phase separation, a known volume of the clear saturated filtrate is carefully diluted with the solvent to bring its concentration within the linear range of the calibration curve. The absorbance of this diluted solution is then measured at the λ_{max} .
- **Calculation of Solubility:** The concentration of the diluted solution is determined from the calibration curve. The solubility of **4-Nitro-2H-1,2,3-triazole** in the saturated solution is then calculated by taking the dilution factor into account.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **4-Nitro-2H-1,2,3-triazole**.



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Caption: Experimental workflow for determining the solubility of **4-Nitro-2H-1,2,3-triazole**.

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